

# A Comprehensive Technical Guide to the Physical Properties of Benzaldehyde Dibenzyl Acetal

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## Compound of Interest

Compound Name: *benzaldehyde dibenzyl acetal*

Cat. No.: *B1357138*

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This technical guide provides an in-depth overview of the physical and chemical properties of **benzaldehyde dibenzyl acetal**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines experimental protocols for its synthesis, and visualizes the synthetic workflow.

## Chemical Identity and Structural Properties

**Benzaldehyde dibenzyl acetal** (BDBA) is an organic compound classified as an acetal.<sup>[1]</sup> Its chemical structure consists of a central carbon atom bonded to a phenyl group and two benzyloxy groups.<sup>[1]</sup> The IUPAC name for this compound is (((phenylmethylene)bis(oxy))bis(methylene))dibenzene.<sup>[1][2][3]</sup> BDBA is a known impurity in benzyl alcohol, forming from the reaction of benzyl alcohol with benzaldehyde, which is an oxidation product of benzyl alcohol.<sup>[3][4]</sup>

## Physical and Chemical Properties

The physical and chemical properties of **benzaldehyde dibenzyl acetal** are summarized in the table below, providing a clear reference for its characteristics.

Property	Value	Reference(s)
Molecular Formula	C <sub>21</sub> H <sub>20</sub> O <sub>2</sub>	[1][5][6]
Molecular Weight	304.39 g/mol	[1][5]
CAS Registry No.	5784-65-6	[1][7][8]
Physical State	Colorless oil to thick oil at standard conditions.	[1][7][8]
Melting Point	30-31 °C (in ethanol)	[7][8]
Boiling Point	168 °C at 0.1 Torr	[7][8]
Density	1.112 ± 0.06 g/cm <sup>3</sup> (Predicted)	[7][8]
Solubility	Soluble in chloroform; slightly soluble in ethyl acetate, DMSO (with sonication), water (with heating), and methanol.	[1][7][8]

## Experimental Protocols: Synthesis of Benzaldehyde Dibenzyl Acetal

The most common laboratory synthesis of **benzaldehyde dibenzyl acetal** is through the acid-catalyzed condensation of benzyl alcohol and benzaldehyde.[1]

### Acid-Catalyzed Synthesis

Objective: To synthesize **benzaldehyde dibenzyl acetal** via acid-catalyzed condensation.

Materials:

- Benzyl alcohol (188 mmol, 20 g)
- Benzaldehyde (46 mmol, 5 g)
- Sulfuric acid (9 mmol, 0.5 ml)
- Molecular sieves (5 g, 3 Å)

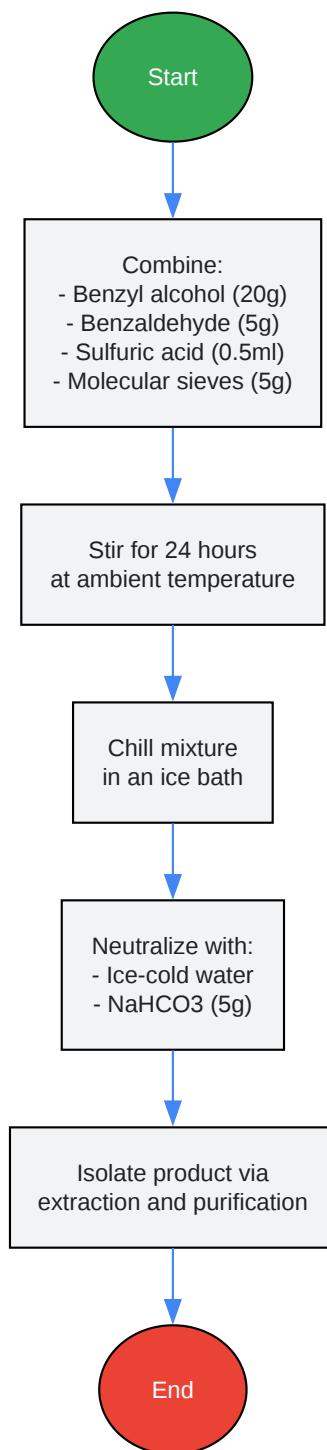
- Ice-cold water
- Sodium bicarbonate (NaHCO<sub>3</sub>, 5 g)
- Appropriate solvents for extraction and purification

**Procedure:**

- In a reaction vessel, combine benzyl alcohol and benzaldehyde.
- Add sulfuric acid to the mixture to act as a catalyst.
- Introduce molecular sieves to the reaction mixture.
- Stir the resulting mixture for 24 hours at ambient temperature.
- After the reaction period, chill the mixture in an ice bath.
- Neutralize the reaction by adding ice-cold water and sodium bicarbonate.
- Isolate the final product using standard extraction and purification techniques.[\[1\]](#)

## Visualized Experimental Workflow

The following diagram illustrates the workflow for the acid-catalyzed synthesis of **benzaldehyde dibenzyl acetal**.



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Caption: Acid-catalyzed synthesis of **benzaldehyde dibenzyl acetal**.

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